

In-Depth Technical Guide: Physical Properties of 2-Pyridylmethyl Acetate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Pyridylmethyl acetate

CAS No.: 1007-49-4

Cat. No.: B086835

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Pyridylmethyl acetate, also known as pyridin-2-ylmethyl acetate, is an organic compound of interest in various fields of chemical research, including medicinal chemistry and materials science. As an ester of 2-pyridinemethanol and acetic acid, its structure incorporates a pyridine ring, a key heterocycle in numerous biologically active compounds. This technical guide provides a comprehensive overview of the known physical properties of **2-pyridylmethyl acetate**, detailed experimental protocols for their determination, and a summary of its synthetic route. Due to the limited availability of specific experimental spectroscopic and biological data for this compound, this guide also includes predicted spectroscopic characteristics and a generalized workflow for biological activity screening, based on the properties of related pyridine derivatives.

Core Physical Properties

The physical characteristics of a compound are fundamental to its application in research and development, influencing factors such as solubility, reaction kinetics, and formulation. The table

below summarizes the key physical properties of **2-Pyridylmethyl acetate**.

Property	Value	Source(s)
Chemical Formula	C ₈ H ₉ NO ₂	[1][2][3]
Molecular Weight	151.17 g/mol	[1]
CAS Number	1007-49-4	[1][2][3]
Appearance	Colorless to slightly yellow liquid	[4]
State at Room Temp.	Liquid	[4]
Density	1.115 ± 0.06 g/cm ³ (Predicted)	[3]
Boiling Point	105-107 °C at 0.5 Torr	[3]
Melting Point	Not available	
Refractive Index	Not available	
Solubility	Soluble in polar solvents like water and alcohols. Good miscibility in ethanol and DMSO. Less soluble in non-polar solvents.	[4]

Experimental Protocols

Accurate determination of physical properties is crucial for compound characterization. The following are detailed, generalized protocols for measuring key physical parameters of a liquid compound like **2-Pyridylmethyl acetate**.

Determination of Density

The density of a liquid can be determined using a pycnometer or by measuring the mass of a known volume.

Protocol using a Graduated Cylinder and Balance:

- **Mass of Empty Cylinder:** Weigh a clean, dry 10 mL graduated cylinder on an analytical balance and record its mass (m_1).
- **Volume Measurement:** Carefully add a specific volume of **2-Pyridylmethyl acetate** (e.g., 5 mL) to the graduated cylinder. Read the volume (V) from the bottom of the meniscus.
- **Mass of Cylinder and Liquid:** Reweigh the graduated cylinder containing the liquid and record the total mass (m_2).
- **Calculation:** Calculate the mass of the liquid ($m = m_2 - m_1$). The density (ρ) is then calculated using the formula: $\rho = m/V$.
- **Replication:** Repeat the measurement at least three times and calculate the average density.

Determination of Boiling Point

The boiling point is a key indicator of purity. The Thiele tube method is a common and accurate technique for determining the boiling point of small liquid samples.

Thiele Tube Method:

- **Sample Preparation:** Fill a small test tube (fusion tube) to a depth of about 2-3 cm with **2-Pyridylmethyl acetate**.
- **Capillary Tube:** Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the test tube containing the liquid.
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band, ensuring the bulb of the thermometer is level with the bottom of the test tube.
- **Heating:** Place the assembly in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil) so that the heat-transfer liquid level is above the level of the sample.
- **Observation:** Heat the side arm of the Thiele tube gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- **Boiling Point Determination:** Continue heating until a steady stream of bubbles is observed. Turn off the heat and allow the apparatus to cool slowly. The temperature at which the liquid just begins to enter the capillary tube is the boiling point of the sample.

Determination of Refractive Index

The refractive index is a measure of how light propagates through a substance and is a valuable physical constant for a pure compound. An Abbe refractometer is commonly used for this measurement.

Using an Abbe Refractometer:

- **Calibration:** Calibrate the refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- **Sample Application:** Place a few drops of **2-Pyridylmethyl acetate** onto the prism of the refractometer.
- **Measurement:** Close the prism and allow the sample to reach thermal equilibrium with the instrument (typically at 20°C or 25°C).
- **Reading:** Look through the eyepiece and adjust the control knob until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- **Record Value:** Read the refractive index value from the instrument's scale.
- **Cleaning:** Clean the prism thoroughly with a suitable solvent (e.g., ethanol or acetone) and a soft tissue after the measurement.

Synthesis of 2-Pyridylmethyl Acetate

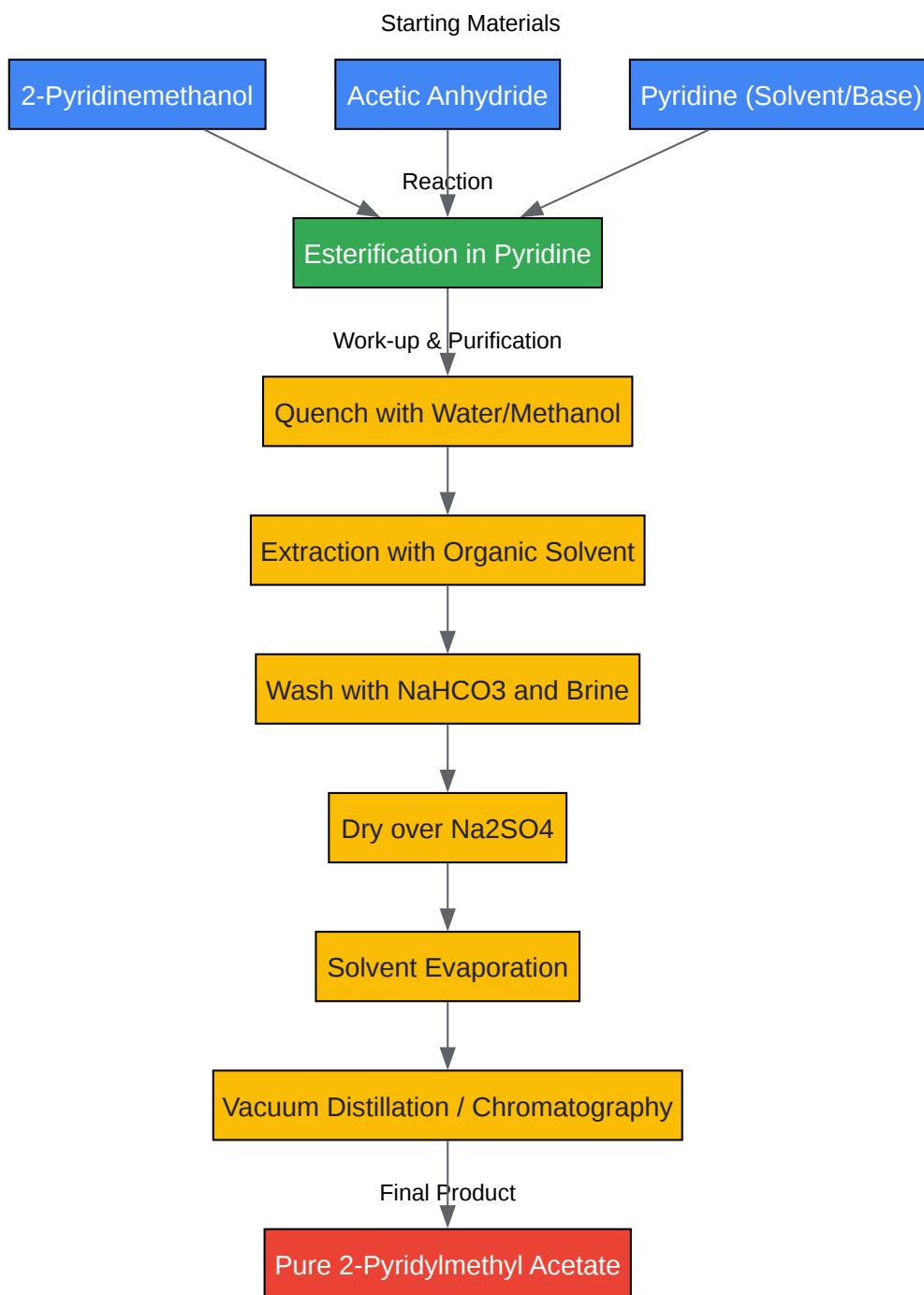
2-Pyridylmethyl acetate can be synthesized via the esterification of 2-pyridinemethanol with acetic anhydride. A plausible synthetic pathway is described below.^{[1][5][6][7]}

Reaction: 2-Pyridinemethanol + Acetic Anhydride → **2-Pyridylmethyl acetate** + Acetic acid

Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 2-pyridinemethanol in a suitable solvent such as pyridine.
- **Reagent Addition:** Cool the solution in an ice bath and slowly add acetic anhydride dropwise with continuous stirring. Pyridine acts as both a solvent and a base to neutralize the acetic acid byproduct.
- **Reaction:** Allow the reaction mixture to warm to room temperature and stir for several hours until the reaction is complete, as monitored by thin-layer chromatography (TLC).
- **Work-up:** Quench the reaction by the slow addition of water or methanol. The mixture is then typically extracted with an organic solvent like dichloromethane or ethyl acetate.
- **Purification:** The organic layers are combined, washed with a saturated aqueous solution of sodium bicarbonate to remove any remaining acetic acid, and then with brine. The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Final Purification:** The crude **2-Pyridylmethyl acetate** can be further purified by vacuum distillation or column chromatography on silica gel.

Synthesis Workflow for 2-Pyridylmethyl Acetate



[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the synthesis of **2-Pyridylmethyl acetate**.

Predicted Spectroscopic Data

While specific experimental spectra for **2-Pyridylmethyl acetate** are not readily available in the searched literature, its spectral characteristics can be predicted based on its chemical structure and data from analogous compounds.

¹H NMR Spectroscopy

The proton NMR spectrum is expected to show distinct signals for the protons on the pyridine ring, the methylene protons, and the methyl protons of the acetate group.

- **Pyridine Protons:** Four signals in the aromatic region (δ 7.0-8.5 ppm), corresponding to the four protons on the pyridine ring. The proton adjacent to the nitrogen (at position 6) would be the most downfield.
- **Methylene Protons (-CH₂-):** A singlet at approximately δ 5.2 ppm, integrating to 2H.
- **Methyl Protons (-CH₃):** A sharp singlet at approximately δ 2.1 ppm, integrating to 3H.

¹³C NMR Spectroscopy

The carbon NMR spectrum will show signals for the carbonyl carbon, the carbons of the pyridine ring, the methylene carbon, and the methyl carbon.

- **Carbonyl Carbon (C=O):** A signal in the downfield region, around δ 170 ppm.
- **Pyridine Carbons:** Five distinct signals in the range of δ 120-150 ppm.
- **Methylene Carbon (-CH₂-):** A signal around δ 65 ppm.
- **Methyl Carbon (-CH₃):** A signal in the upfield region, around δ 21 ppm.

Infrared (IR) Spectroscopy

The IR spectrum will be characterized by strong absorptions corresponding to the carbonyl group of the ester and vibrations of the pyridine ring.

- **C=O Stretch (Ester):** A strong, sharp absorption band around 1740 cm⁻¹.

- C-O Stretch (Ester): A strong absorption band in the region of 1250-1000 cm^{-1} .
- C=C and C=N Stretches (Pyridine Ring): Multiple sharp bands in the 1600-1400 cm^{-1} region.
- C-H Stretches (Aromatic and Aliphatic): Bands above 3000 cm^{-1} for the aromatic C-H bonds and below 3000 cm^{-1} for the aliphatic C-H bonds.
- C-H Bending (Aromatic): Out-of-plane bending vibrations in the 900-700 cm^{-1} region, characteristic of the substitution pattern of the pyridine ring.

Mass Spectrometry (MS)

In electron ionization mass spectrometry, **2-Pyridylmethyl acetate** is expected to show a molecular ion peak and characteristic fragmentation patterns.

- Molecular Ion (M^+): A peak at $m/z = 151$, corresponding to the molecular weight of the compound.
- Major Fragments:
 - Loss of the acetyl group ($\bullet\text{CH}_3\text{CO}$) leading to a fragment at $m/z = 108$.
 - Loss of the acetoxymethyl group ($\bullet\text{OCH}_2\text{CO}$) resulting in a fragment at $m/z = 92$.
 - A peak at $m/z = 43$ corresponding to the acetyl cation ($[\text{CH}_3\text{CO}]^+$).
 - Cleavage to form the pyridiniumyl-methyl cation at $m/z = 92$.

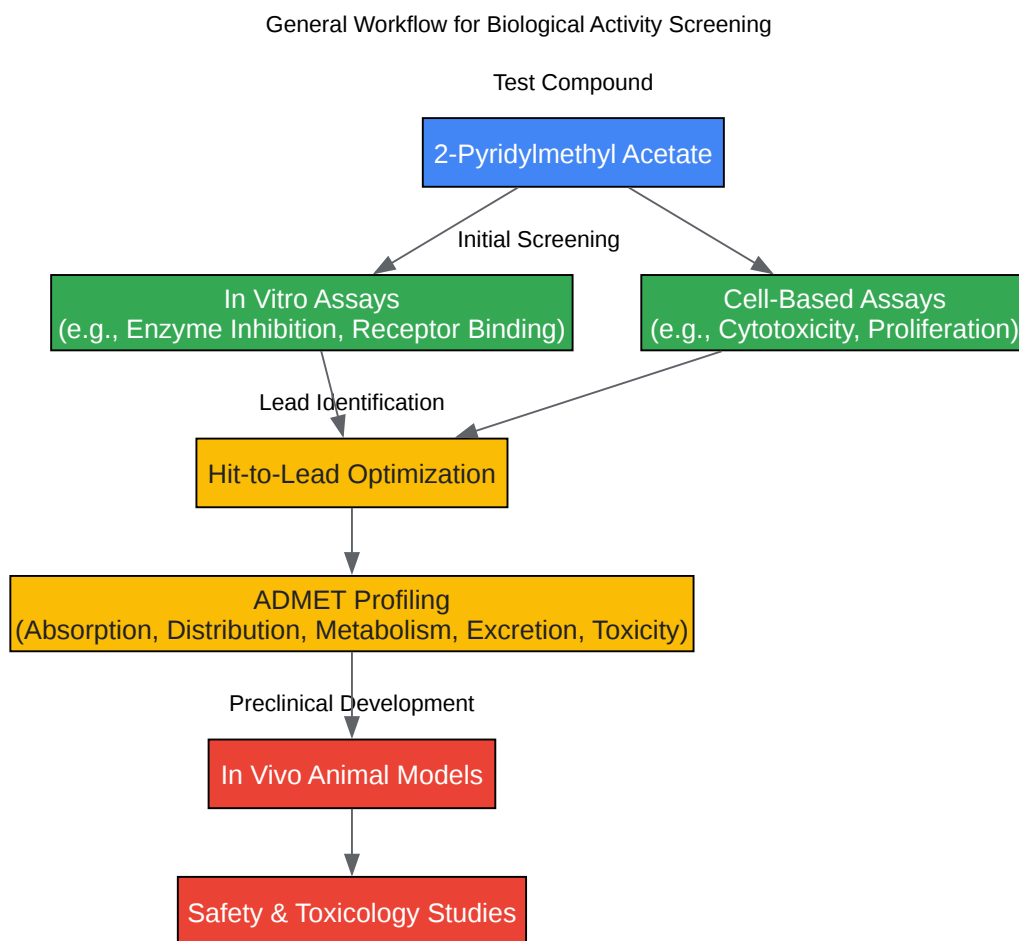
Biological Activity and Drug Development Potential

Pyridine and its derivatives are ubiquitous in medicinal chemistry and are scaffolds for numerous approved drugs.^{[4][8]} The pyridine ring can engage in various biological interactions, including hydrogen bonding and π - π stacking, making it a valuable pharmacophore.

While specific biological activities for **2-Pyridylmethyl acetate** have not been extensively reported, its structural similarity to other biologically active pyridine-containing molecules suggests potential for further investigation. Pyridine derivatives have shown a wide range of

pharmacological effects, including antimicrobial, antiviral, anticancer, and neurological activities.[\[4\]](#)[\[9\]](#)[\[10\]](#)

A general workflow for the initial biological evaluation of a compound like **2-Pyridylmethyl acetate** in a drug discovery context is outlined below.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the biological evaluation of a test compound.

Conclusion

2-Pyridylmethyl acetate is a compound with well-defined core physical properties and a straightforward synthetic route. While specific, detailed experimental data on its spectroscopy and biological activity are currently limited in publicly accessible literature, its chemical structure suggests predictable characteristics and potential for further investigation, particularly within the realm of medicinal chemistry. This guide provides a foundational understanding of its physical properties and the experimental methodologies required for its characterization, serving as a valuable resource for researchers and scientists in the field. Further empirical studies are warranted to fully elucidate its spectroscopic profile and explore its potential biological applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CN105153019A - 2-pyridinemethanol and synthetic method thereof - Google Patents [patents.google.com]
- 2. hmdb.ca [hmdb.ca]
- 3. hmdb.ca [hmdb.ca]
- 4. Synthesis, evaluation of biological activity and SAR of new thioalkyl derivatives of pyridine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. CN107286079A - A kind of synthetic method of 2 pyridinemethanol - Google Patents [patents.google.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]
- 7. O-Acetylation using acetic anhydride in pyridine - Glycoscience Protocols (GlycoPODv2) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. longdom.org [longdom.org]
- 10. pubs.acs.org [pubs.acs.org]

- To cite this document: BenchChem. [In-Depth Technical Guide: Physical Properties of 2-Pyridylmethyl Acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b086835/docs#in-depth-technical-guide-physical-properties-of-2-pyridylmethyl-acetate\]](https://www.benchchem.com/product/b086835/docs#in-depth-technical-guide-physical-properties-of-2-pyridylmethyl-acetate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)